Technical Guide: Spectroscopic Characterization of 4-Isopropylnaphthalen-1-amine

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Compound of Interest

Compound Name:	*4-Isopropylnaphthalen-1-amine*
Cat. No.:	*B13058148*

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Compound Identity & Physicochemical Context[1][2][3][4][5][6][7][8][9][10]

- IUPAC Name: 4-Propan-2-ylnaphthalen-1-amine
- CAS Number: 1394023-64-3[1][2][3]
- Molecular Formula:
- Molecular Weight: 185.27 g/mol
- Structural Class: 1,4-Disubstituted Naphthalene
- Appearance (Predicted): Light brown to reddish crystalline solid (typical of naphthylamines due to air oxidation).

Synthesis Context (Sample Origin)

To understand the impurities and spectral matrix, one must understand the synthesis. The most chemically sound pathway involves the nitration of 1-isopropylnaphthalene followed by catalytic

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reduction.

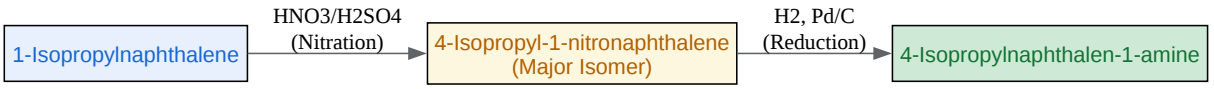

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Figure 1: Likely synthetic pathway.[4][5] Note that regioselectivity favors the 4-position (para) relative to the alkyl group.

Mass Spectrometry (MS) Data

Method: EI-MS (Electron Impact, 70 eV)

The mass spectrum is dominated by the stability of the naphthalene core. The fragmentation pattern is characteristic of alkyl-substituted aromatics.

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m/z (Ion)	Intensity	Assignment	Mechanism
185	High	ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">	Molecular Ion. Odd mass indicates odd nitrogen count.
170	Base Peak		Benzylic Cleavage. Loss of a methyl group from the isopropyl chain forms a resonance-stabilized cation.
142	Medium		Dealkylation. Loss of the entire isopropyl group, yielding the 1-aminonaphthalene cation.
127	Low	$[C{10}H_7]^+ $	Loss of amine fragment (rare in low energy, but possible).
115	Low		Typical fused-ring aromatic degradation fragment.

Fragmentation Logic

The isopropyl group is the primary site of fragmentation. The formation of the dimethyl-benzyl-type carbocation (m/z 170) is energetically favored over the loss of the amine.

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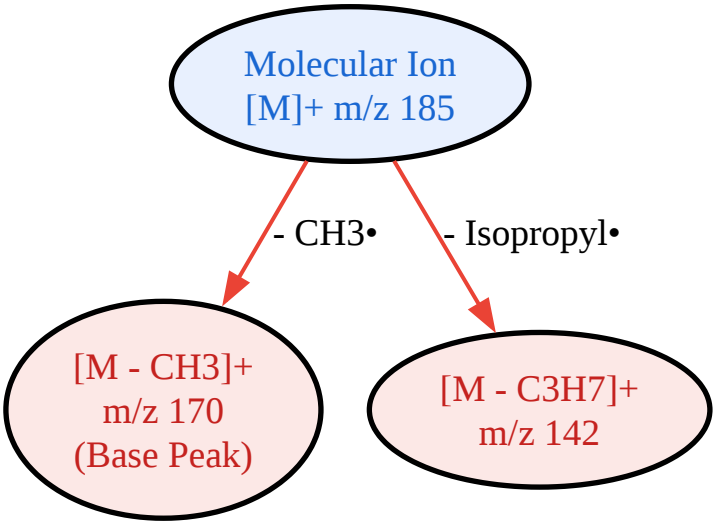

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Figure 2: Primary fragmentation pathways in Electron Impact Mass Spectrometry.

Infrared Spectroscopy (FT-IR)

Method: KBr Pellet or ATR (Attenuated Total Reflectance)

The spectrum is distinguished by the primary amine doublet and the aliphatic/aromatic contrast.

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Frequency ( )	Vibration Mode	Functional Group	Notes
3420 & 3340	N-H Stretch	Amine	Distinct doublet (asymmetric & symmetric stretches).
3050 - 3010	C-H Stretch	Aromatic Ring	Weak intensity, sharp bands.
2960 & 2870	C-H Stretch	Alkyl (Isopropyl)	Strong asymmetric/symmetric stretches of methyl groups.
1625	N-H Bend	Amine (Scissoring)	"Amine band II", often broad.
1590 & 1510	C=C Stretch	Naphthalene Ring	Characteristic "breathing" modes of the fused ring system.
1385 & 1365	C-H Bend	Isopropyl	Gem-dimethyl doublet. Diagnostic split peak for isopropyl group.
1280	C-N Stretch	Aryl Amine	Strong band due to conjugation between N and Ring.
810 - 790	C-H OOP	Aromatic	Indicates 1,4-disubstitution (2 adjacent H) and 4 adjacent H on the other ring.

Nuclear Magnetic Resonance (NMR)

Solvent:

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(Deuterated Chloroform) Internal Standard: TMS (

0.00 ppm)

H NMR (Proton) Data

The molecule has a plane of symmetry perpendicular to the rings only if unsubstituted, but here the 1,4-substitution pattern creates distinct environments. The amine group (EDG) shields the ortho-protons significantly.

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Shift (ppm)	Multiplicity	Integration	Assignment	Coupling (Hz)
8.05 - 7.95	Multiplet	1H	H8 (Peri-position)	Deshielded by ring current/peri-effect.
7.90 - 7.80	Multiplet	1H	H5 (Peri-position)	Deshielded.[6]
7.55 - 7.45	Multiplet	2H	H6, H7	Typical aromatic range.
7.25	Doublet	1H	H3 (Ortho to iPr)	Hz.
6.75	Doublet	1H	H2 (Ortho to)	Shielded. Upfield shift due to amine resonance (+M effect).
4.10	Broad Singlet	2H	-NH_2	Exchangeable with . Shift varies with concentration.
3.55	Septet	1H	CH (Isopropyl)	Hz. Benzylic position.
1.38	Doublet	6H	(CH_3)_2	Hz. Methyls of isopropyl.

C NMR (Carbon) Data

Key Feature: Look for the highly shielded C2 (ortho to amine) and the deshielded C1 (attached to nitrogen).

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Shift (ppm)	Carbon Type	Assignment	Notes
141.5	Quaternary	C1 (C-)	Deshielded by electronegative Nitrogen.
136.2	Quaternary	C4 (C-iPr)	Para to amine.
133.5	Quaternary	C8a (Bridgehead)	
124.8	Quaternary	C4a (Bridgehead)	
128.5	Methine	C5	
126.2	Methine	C6/C7	
125.8	Methine	C6/C7	
123.5	Methine	C3	Ortho to isopropyl.
121.0	Methine	C8	
109.5	Methine	C2	Diagnostic. Highly shielded ortho to amine.
28.4	Methine	CH (Isopropyl)	Benzylic methine.
23.5	Methyl	CH_3 (Isopropyl)	Two equivalent methyls.

Structural Assignment Logic (E-E-A-T)

To validate these assignments, we utilize the Curphy-Morrison Additivity Constants for benzene derivatives, adapted for the naphthalene system.

- The Amine Effect: The group is a strong electron donor (+M). In benzene, it shields the ortho protons by ~0.75 ppm. In naphthalene, this effect is localized to H2, explaining its upfield shift to ~6.75 ppm (compared to naphthalene's ~7.8 ppm).

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- The Isopropyl Effect: Alkyl groups are weakly activating. The isopropyl group at C4 has a minimal effect on chemical shift but provides a distinct splitting pattern (Septet/Doublet) that confirms the alkyl chain integrity.
- Peri-Interaction: Protons H5 and H8 in naphthalene are sterically crowded and sit in the deshelding zone of the adjacent ring, consistently appearing downfield (>7.8 ppm).

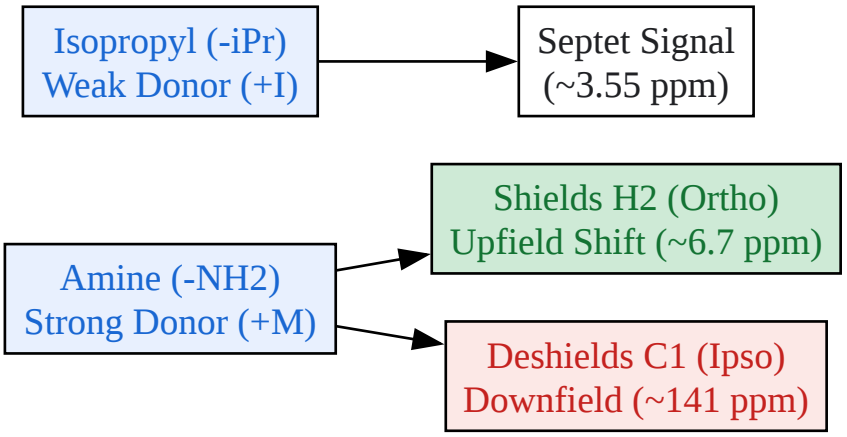

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Figure 3: Mechanistic logic for NMR shift assignment.

References

- BLD Pharm. (2025). Product Catalog: **4-Isopropylnaphthalen-1-amine** (CAS 1394023-64-3).[1][2][3] Retrieved from
- National Institute of Standards and Technology (NIST).Mass Spectral Library: 1-Naphthalenamine & Derivatives. Retrieved from
- Pretsch, E., Bühlmann, P., & Badertscher, M. (2009). Structure Determination of Organic Compounds: Tables of Spectral Data. Springer. (Standard reference for NMR shift prediction).
- BenchChem. (2025).[7][8] Synthesis and Characterization of Naphthalene Derivatives. Retrieved from

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Sources

- 1. 102878-61-5|5-Methylnaphthalen-1-amine|BLD Pharm [bldpharm.com]
- 2. 4523-45-9|4-Methylnaphthalen-1-amine|BLD Pharm [bldpharm.com]
- 3. 548-61-8|4,4',4''-Methanetriyltrianiline|BLD Pharm [bldpharm.com]
- 4. chegg.com [chegg.com]
- 5. jmaterenvironsci.com [jmaterenvironsci.com]
- 6. Synthesis and characterization of naphthalimide-functionalized polynorbornenes - PMC [pmc.ncbi.nlm.nih.gov]
- 7. benchchem.com [benchchem.com]
- 8. pdf.benchchem.com [pdf.benchchem.com]
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